

# An In-depth Technical Guide to the Safety and Handling of Tetratriacontane-d70

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## Compound of Interest

Compound Name: Tetratriacontane-d70

Cat. No.: B15127751

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Tetratriacontane-d70** (CAS No. 1219805-47-6), a deuterated long-chain alkane. The information presented is collated from safety data sheets and chemical databases to ensure a high standard of accuracy and relevance for its intended audience in research and development.

## Introduction to Tetratriacontane-d70

**Tetratriacontane-d70** is the deuterated analogue of n-tetratriacontane. In this molecule, all 70 hydrogen atoms have been replaced with deuterium, a stable, non-radioactive isotope of hydrogen.<sup>[1]</sup> Such deuterated compounds are valuable in pharmaceutical research, particularly in metabolic studies (DMPK), as internal standards for quantitative analysis, and to explore the kinetic isotope effect which can influence a drug's metabolic profile.<sup>[1][2]</sup> Given its specialized use, understanding its safety and handling characteristics is paramount for laboratory personnel.

## Hazard Identification and Classification

According to available safety data sheets, n-**Tetratriacontane-d70** is not classified as a hazardous substance.<sup>[3]</sup> It is not flammable or combustible.<sup>[3]</sup> No hazard pictograms, signal words, or hazard statements are associated with this compound.<sup>[3]</sup> Similarly, its non-deuterated counterpart, n-tetratriacontane, is also not classified as toxic and has no reported chronic, carcinogenic, mutagenic, or reproductive toxic effects.<sup>[4][5]</sup>

## Physical and Chemical Properties

Quantitative data for **Tetratriacontane-d70** is limited. The physical properties of its non-deuterated form, n-tetratriacontane, are well-documented and serve as a close proxy. Deuteration typically has a minimal effect on most physical properties other than density (deuterated compounds are denser).

Table 1: Physical and Chemical Properties of **Tetratriacontane-d70** and n-Tetratriacontane

Property	Tetratriacontane-d70	n-Tetratriacontane
CAS Number	1219805-47-6[6][7]	14167-59-0[7][8]
Molecular Formula	C <sub>34</sub> D <sub>70</sub> [6]	C <sub>34</sub> H <sub>70</sub> [7][8]
Molecular Weight	549.35 g/mol	478.92 g/mol [4][8]
Appearance	White Solid[6]	White flakes/solid[9][10]
Melting Point	No data available	72-76 °C[1][10]
Boiling Point	No data available	483 °C @ 760 mmHg[4]
Solubility	No data available	Insoluble in water; Soluble in organic solvents like hexane and benzene.
Purity	>98%[3]	>95% to >99% (analytical standard)[1]
Isotopic Enrichment	99 atom % D[6]	Not Applicable

## Toxicological Information Summary

There is a lack of specific toxicological studies for **Tetratriacontane-d70**. The Safety Data Sheet for the non-deuterated n-tetratriacontane states that the product is not classified as toxic. [4] No acute, chronic, carcinogenic, or mutagenic effects have been reported for the non-deuterated substance.[4][5] Ingestion of large amounts of the non-deuterated form may cause nausea and vomiting.[4]

Table 2: Toxicological Data for n-Tetratriacontane

Toxicological Endpoint	Result
Acute Toxicity	Not classified as an acutely toxic substance.[4]
Carcinogenicity	No carcinogenic effects have been reported.[4]
Mutagenicity	No mutagenic or reproductive toxic effects have been reported.[4]
Sensitization	Not sensitizing.[4]
Corrosivity	Not corrosive.[4]

## Experimental Protocols: Safe Handling in a Laboratory Setting

Given that **Tetratriacontane-d70** is a non-hazardous solid, standard laboratory safe handling procedures for chemical powders should be followed. The following is a generalized protocol.

Objective: To safely handle and weigh **Tetratriacontane-d70** for experimental use.

Materials:

- **Tetratriacontane-d70** solid
- Appropriate personal protective equipment (PPE): safety glasses, lab coat, nitrile gloves
- Spatula
- Weighing paper or boat
- Analytical balance
- Fume hood or ventilated enclosure

Procedure:

- Preparation: 1.1. Ensure the work area (e.g., benchtop, inside a fume hood) is clean and uncluttered. 1.2. Don the appropriate PPE. 1.3. The Safety Data Sheet (SDS) for

**Tetratriacontane-d70** should be readily accessible.

- **Handling and Weighing:** 2.1. Perform all manipulations that may generate dust within a fume hood or other ventilated enclosure to avoid inhalation.[3] 2.2. Use a clean spatula to carefully transfer the desired amount of **Tetratriacontane-d70** from its storage container to a weighing paper or boat on an analytical balance. 2.3. Avoid creating dust by handling the solid gently. 2.4. Once the desired amount is weighed, securely close the storage container.
- **Spill and Waste Management:** 3.1. In case of a small spill, sweep up the solid material and place it in a designated waste container. Avoid generating dust. 3.2. For larger spills, cover with an inert absorbent material before collection.[4] 3.3. Dispose of waste **Tetratriacontane-d70** and any contaminated materials in accordance with local, state, and federal regulations. Do not let the product enter drains.[3]
- **Post-Handling:** 4.1. Clean the spatula and work area. 4.2. Remove PPE and wash hands thoroughly with soap and water.

## Exposure Controls and Personal Protection

Table 3: Exposure Controls and Personal Protection

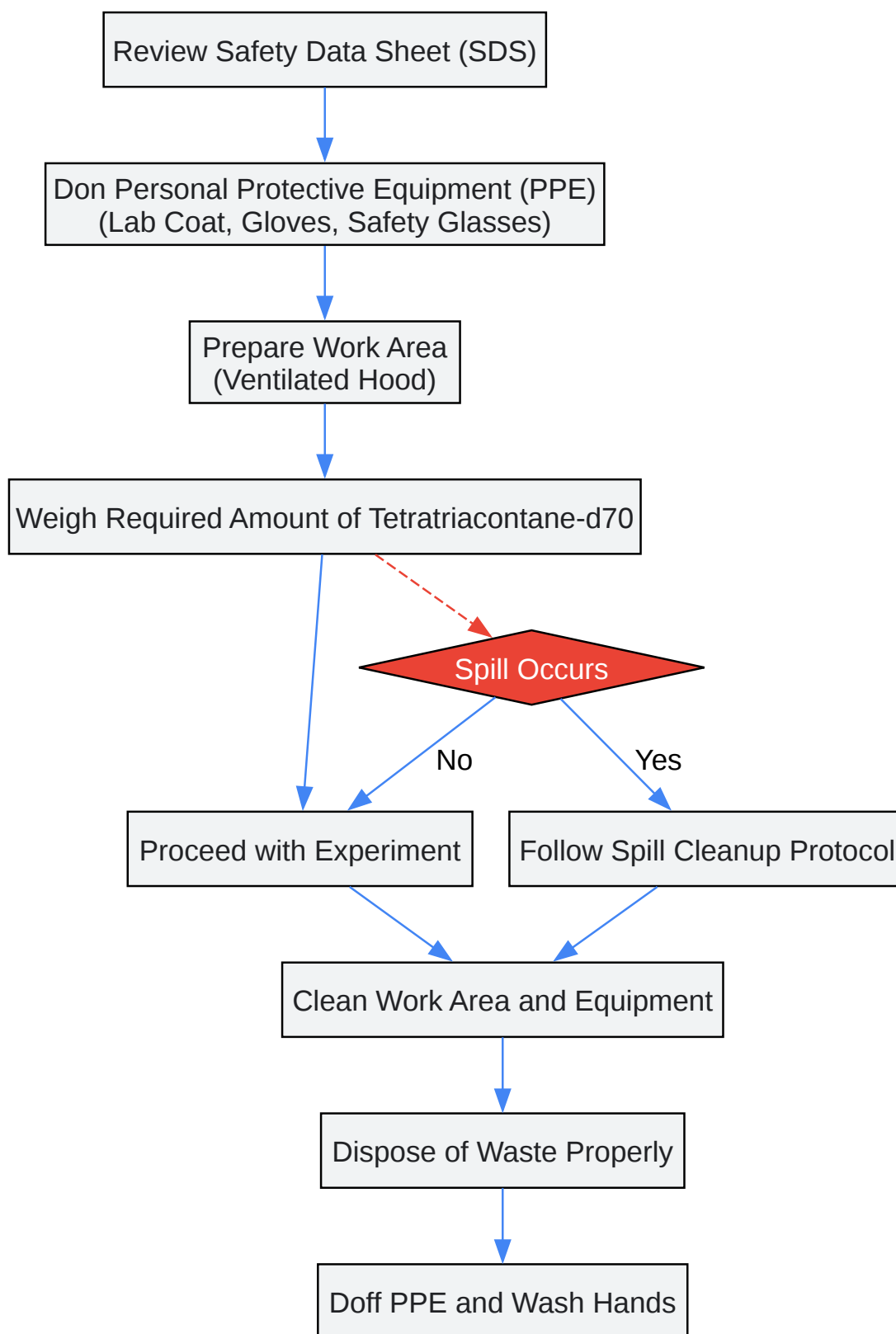
Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area. Use a fume hood if dust is likely to be generated.[3]
Eye/Face Protection	Wear safety glasses with side-shields.
Skin Protection	Wear a lab coat and compatible chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	Not required under normal conditions of use. If dust is generated and engineering controls are insufficient, use a NIOSH-approved respirator for dusts.
General Hygiene	Wash hands thoroughly after handling.[3]

## Storage and Stability

**Tetratriacontane-d70** is a stable compound under recommended storage conditions.<sup>[7]</sup> It should be stored at room temperature in a tightly sealed container.<sup>[7]</sup>

## Logical Workflow for Handling Tetratriacontane-d70

The following diagram illustrates a logical workflow for the safe handling of **Tetratriacontane-d70** in a research setting.



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Caption: General laboratory workflow for handling **Tetratriacontane-d70**.

In conclusion, **Tetratriacontane-d70** is a non-hazardous substance that requires standard laboratory precautions for handling solid chemicals. By following the guidelines outlined in this document, researchers can safely incorporate this valuable deuterated compound into their experimental workflows.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Tetratriacontane-d70]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15127751#tetratriacontane-d70-safety-and-handling>]

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